

Z,Z-Dienestrol-d6 CAS number and molecular weight

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Compound of Interest

Compound Name: Z,Z-Dienestrol-d6

Cat. No.: B584716

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An In-Depth Technical Guide to Z,Z-Dienestrol-d6

This technical guide provides a comprehensive overview of **Z,Z-Dienestrol-d6**, a deuterated form of Z,Z-Dienestrol. It is intended for researchers, scientists, and professionals in drug development who are utilizing this compound in their studies. This document covers its chemical properties, and typical applications, and provides a generalized experimental workflow for its use as an internal standard.

Core Compound Information

Z,Z-Dienestrol-d6 is the deuterium-labeled version of Z,Z-Dienestrol, which is a synthetic, non-steroidal estrogen.^{[1][2]} The incorporation of deuterium atoms results in a higher molecular weight compared to the unlabeled compound, making it an ideal internal standard for mass spectrometry-based analytical methods.^[1]

Quantitative Data Summary

The key chemical and physical properties of **Z,Z-Dienestrol-d6** are summarized in the table below for easy reference.

Property	Value	Citations
CAS Number	91297-99-3	[3] [4]
Molecular Formula	C ₁₈ H ₁₂ D ₆ O ₂	
Molecular Weight	272.37 g/mol	
Synonyms	(Z,Z)-Dienestrol D6, β-Dienestrol-d6	

Biological Context and Applications

Z,Z-Dienestrol-d6 serves as a labeled metabolite of Diethylstilbestrol. Its primary application in a research setting is as a tracer or an internal standard for the quantitative analysis of Dienestrol in biological samples using techniques such as gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).

The unlabeled compound, Dienestrol, is a synthetic estrogen that functions as an estrogen receptor (ER) agonist. It binds to both ER α and ER β . The mechanism of action for estrogens like Dienestrol involves diffusing into target cells, binding to protein receptors, and subsequently modulating the transcription of target genes. Target tissues for estrogens include the female reproductive tract, mammary glands, hypothalamus, and pituitary gland.

Generalized Experimental Protocol: Use as an Internal Standard

Below is a detailed methodology for a typical experiment employing **Z,Z-Dienestrol-d6** as an internal standard for the quantification of Dienestrol in a biological matrix (e.g., plasma, tissue homogenate) by LC-MS.

Objective: To accurately quantify the concentration of Dienestrol in a biological sample.

Materials:

- Biological sample suspected to contain Dienestrol
- **Z,Z-Dienestrol-d6** solution of a known concentration (internal standard)

- Organic solvents for extraction (e.g., ethyl acetate, hexane)
- Reagents for sample preparation (e.g., buffers, derivatizing agents if necessary)
- LC-MS system with appropriate column and detectors

Procedure:

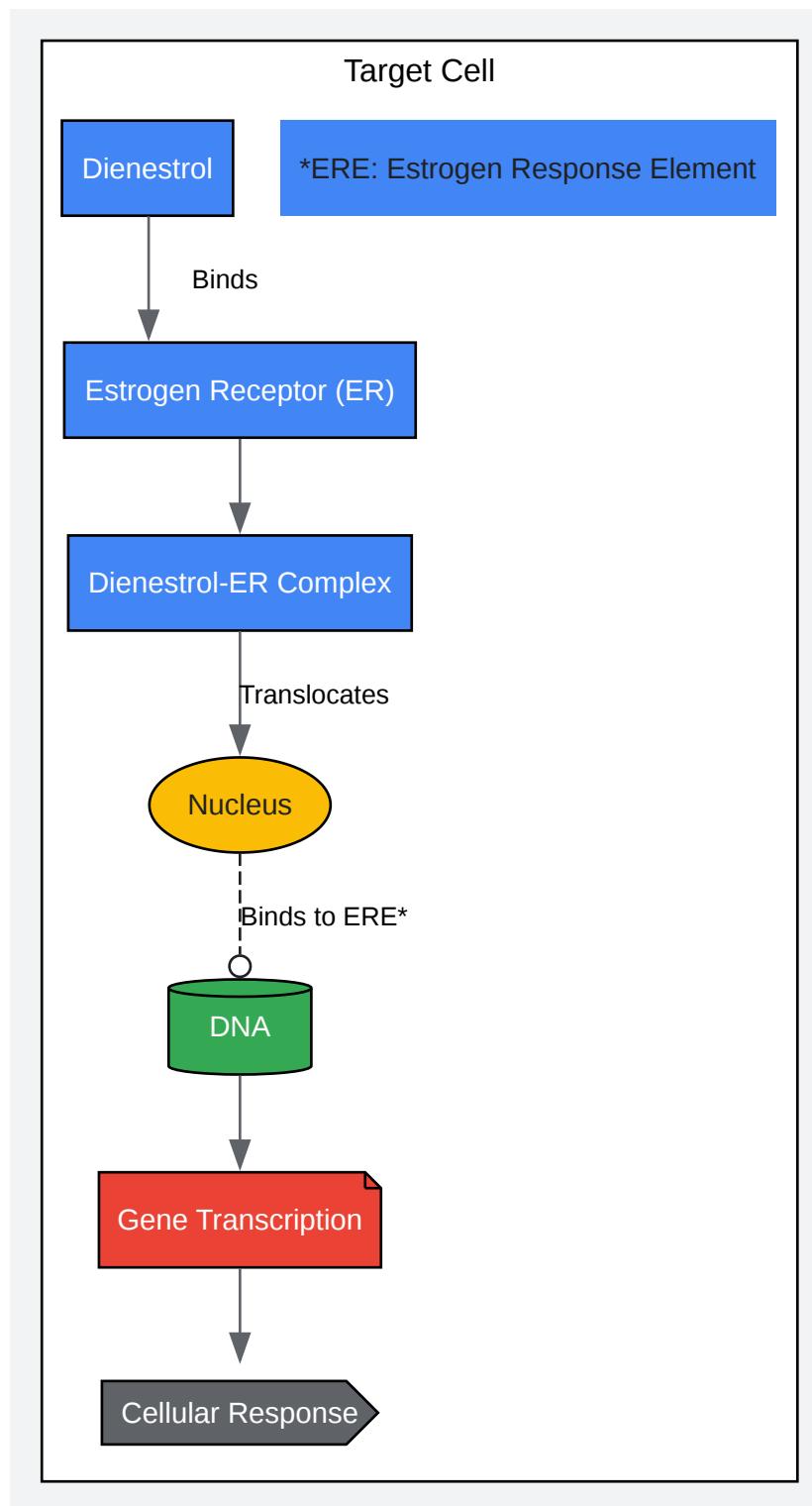
- Sample Preparation:
 - Thaw biological samples on ice.
 - Aliquot a precise volume of the sample into a clean microcentrifuge tube.
- Internal Standard Spiking:
 - Add a known amount of the **Z,Z-Dienestrol-d6** internal standard solution to each sample, calibration standard, and quality control sample.
 - Vortex briefly to ensure thorough mixing.
- Extraction:
 - Perform a liquid-liquid extraction by adding an appropriate organic solvent to the samples.
 - Vortex vigorously for several minutes to facilitate the transfer of analytes to the organic phase.
 - Centrifuge the samples to separate the aqueous and organic layers.
 - Carefully transfer the organic layer containing the analyte and internal standard to a new tube.
- Evaporation and Reconstitution:
 - Evaporate the organic solvent to dryness under a gentle stream of nitrogen.
 - Reconstitute the dried extract in a small, known volume of the mobile phase to be used for LC-MS analysis.

- LC-MS Analysis:
 - Inject the reconstituted sample into the LC-MS system.
 - Separate the analyte and internal standard on a suitable chromatography column.
 - Detect and quantify the parent and/or fragment ions for both Dienestrol and **Z,Z-Dienestrol-d6** using multiple reaction monitoring (MRM) mode on a mass spectrometer.
- Data Analysis:
 - Calculate the peak area ratio of the analyte (Dienestrol) to the internal standard (**Z,Z-Dienestrol-d6**).
 - Construct a calibration curve by plotting the peak area ratios of the calibration standards against their known concentrations.
 - Determine the concentration of Dienestrol in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

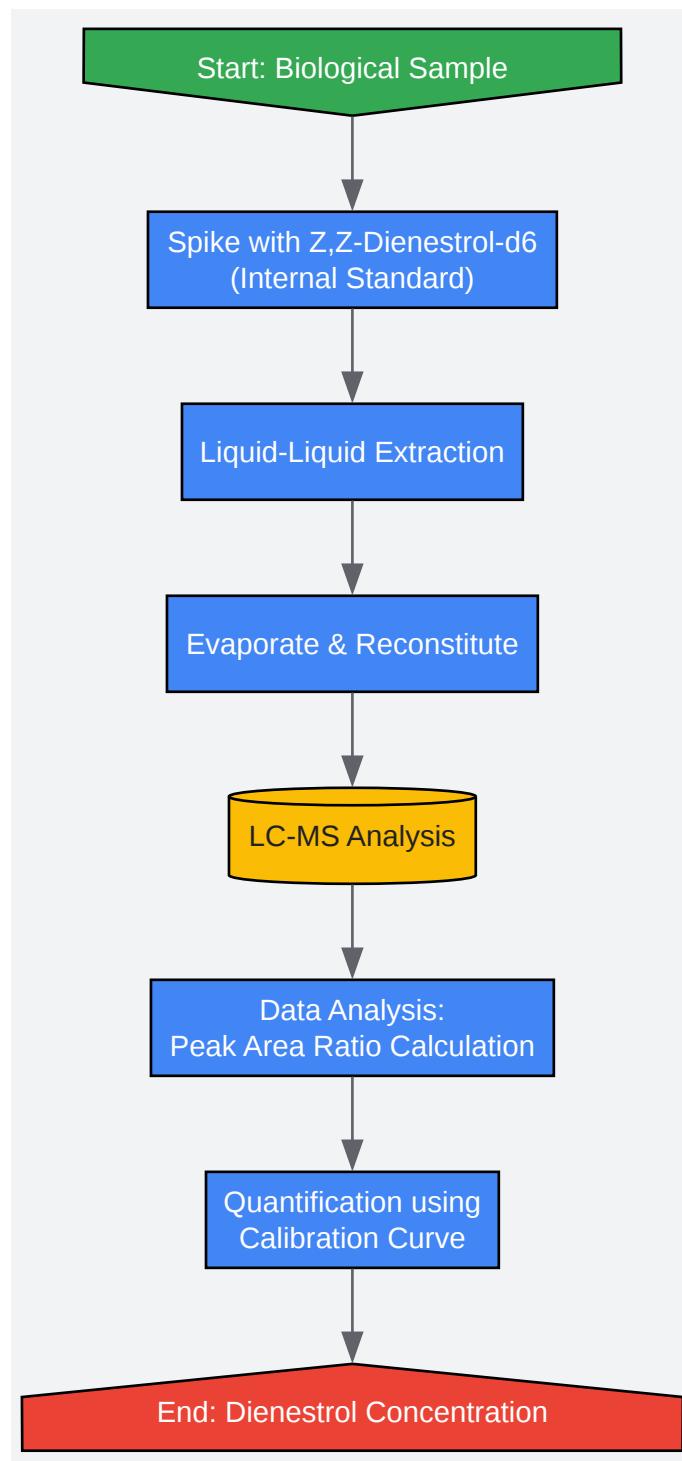
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the generalized signaling pathway for Dienestrol and the experimental workflow for its quantification using its deuterated analog.



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Generalized Estrogen Receptor Signaling Pathway



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Workflow for Quantification using an Internal Standard

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